

An In-depth Technical Guide on the Physicochemical Properties of Disodium Phosphate Dihydrate

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Compound of Interest

Compound Name: Disodium phosphate dihydrate

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Disodium phosphate dihydrate ($\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$), also known as sodium phosphate dibasic dihydrate, is an inorganic salt widely utilized in the pharmaceutical, food, and cosmetic industries.[1][2] Its primary applications in drug development include acting as a buffering agent to maintain pH stability, an excipient in tablet and capsule formulations, and an electrolyte replenisher in parenteral solutions.[2][3][4] This guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and logical workflows relevant to its application.

Physicochemical Properties

The key physicochemical characteristics of **disodium phosphate dihydrate** are summarized in the tables below.

Table 1: General and Chemical Properties

Property	Value	Reference
Chemical Formula	$\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$	[1]
Molecular Weight	177.99 g/mol	[1][5]
IUPAC Name	Disodium hydrogen phosphate dihydrate	[3]
Synonyms	Sodium phosphate dibasic dihydrate, DSP Dihydrate	[1]
CAS Number	10028-24-7	[1][5]
EC Number	231-448-7	[1]

Table 2: Physical Properties

Property	Value	Reference
Appearance	White or almost white, odorless, crystalline powder or colorless crystals.[6][7]	[1][4][6][7]
Density	1.52 g/cm ³	[1][8]
Melting Point	Decomposes, losing water of crystallization around 92.5 °C. [9][10][11]	[9][10][11]
Crystal System	Orthorhombic	[3]

Table 3: Solubility Profile

Solvent	Solubility	Reference
Water	Freely soluble; 93 g/L.[11] 100 g dissolves in 100 ml at 50 °C and 117 g in 100 ml at 80 °C. [10]	[8][10][11]
Ethanol	Practically insoluble.[7][8]	[7][8]

Table 4: pH and Buffering Characteristics

Concentration	pH Range	Reference
1% Aqueous Solution	9.0 - 10.5	[4]
5% Aqueous Solution	8.9 - 9.2	[11]
General Aqueous Solution	8.0 - 11.0	[5]

Table 5: Stability and Storage

Parameter	Information	Reference
Chemical Stability	Stable under standard ambient conditions (room temperature). [8][12]	[8][12]
Hygroscopicity	The anhydrous form is hygroscopic.[5][6] The dihydrate is stable but should be kept in a tightly closed container.[1][8]	[1][5][6][8]
Thermal Decomposition	Loses its water of crystallization upon heating.[8] At approximately 240°C, the anhydrous form converts to tetrasodium pyrophosphate.[6]	[6][8]
Incompatibilities	Incompatible with strong acids, strong oxidizing agents, alkaloids, and certain salts like calcium gluconate.[6][8]	[6][8]
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible materials.[1][6] Recommended storage temperature is between +5°C and +30°C.[6][9]	[1][6][9]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below.

Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point, which for a hydrate like **disodium phosphate dihydrate**, corresponds to the temperature at which it loses its water of crystallization.^{[8][10]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)^[13]
- Glass capillary tubes (sealed at one end)^[14]
- Thermometer^[13]
- Spatula and watch glass
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **disodium phosphate dihydrate** sample is a fine, dry powder. If necessary, gently crush the crystals using a mortar and pestle.^{[14][15]}
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample on the watch glass. A small amount of sample will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to compact the sample into a column of 1-2 cm at the bottom.^{[15][16]}
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.^[14] Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.^[13]
- Initial Rapid Determination: Heat the sample rapidly to get an approximate melting range. This helps in saving time for the subsequent accurate measurements.^{[13][17]}

- **Accurate Determination:** Allow the apparatus to cool. Using a new sample, heat the block again, but at a much slower rate (approximately 1-2°C per minute) as the temperature approaches the previously determined approximate range.[\[13\]](#)[\[16\]](#)
- **Data Recording:** Record the temperature (T_1) at which the first signs of melting (or decomposition, in this case, the release of water) are observed. Record the temperature (T_2) at which the entire solid has been converted to a liquid. The melting point is reported as the range $T_1 - T_2$.[\[13\]](#)[\[15\]](#)

Measurement of pH (Potentiometric Method)

This protocol details the use of a calibrated pH meter for accurate pH measurement of an aqueous solution of **disodium phosphate dihydrate**.

Apparatus:

- pH meter with a glass electrode[\[18\]](#)
- Standard buffer solutions (e.g., pH 4.0, 7.0, and 10.0)[\[18\]](#)
- Beakers (100 mL or 150 mL)
- Magnetic stirrer and stir bar (optional)
- Wash bottle with distilled water
- Soft tissues (e.g., Kimwipes)

Procedure:

- **Solution Preparation:** Prepare a solution of known concentration (e.g., 1% or 5% w/v) by dissolving a precisely weighed amount of **disodium phosphate dihydrate** in distilled water.
- **pH Meter Calibration:** Before measurement, calibrate the pH meter according to the manufacturer's instructions.[\[18\]](#) This typically involves:
 - Rinsing the electrode with distilled water and gently blotting it dry.[\[18\]](#)

- Immersing the electrode in a standard buffer solution (e.g., pH 7.0) and adjusting the meter to read that value.
- Repeating the rinse and measurement process with at least one other buffer solution (e.g., pH 4.0 or 10.0) to adjust the slope.[\[19\]](#)
- Sample Measurement:
 - Rinse the electrode thoroughly with distilled water and blot dry.[\[18\]](#)
 - Immerse the electrode in the prepared sample solution. If using a stirrer, ensure the stir bar does not strike the electrode.
 - Allow the reading to stabilize before recording the pH value.[\[19\]](#)
- Post-Measurement: After use, rinse the electrode and store it in the appropriate storage solution as recommended by the manufacturer.

Determination of Aqueous Solubility (Gravimetric Method)

This protocol outlines a method to determine the solubility of **disodium phosphate dihydrate** in water at a specific temperature.

Apparatus:

- Constant temperature water bath or incubator
- Beakers or flasks with stoppers
- Analytical balance
- Spatula
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., filter paper and funnel)

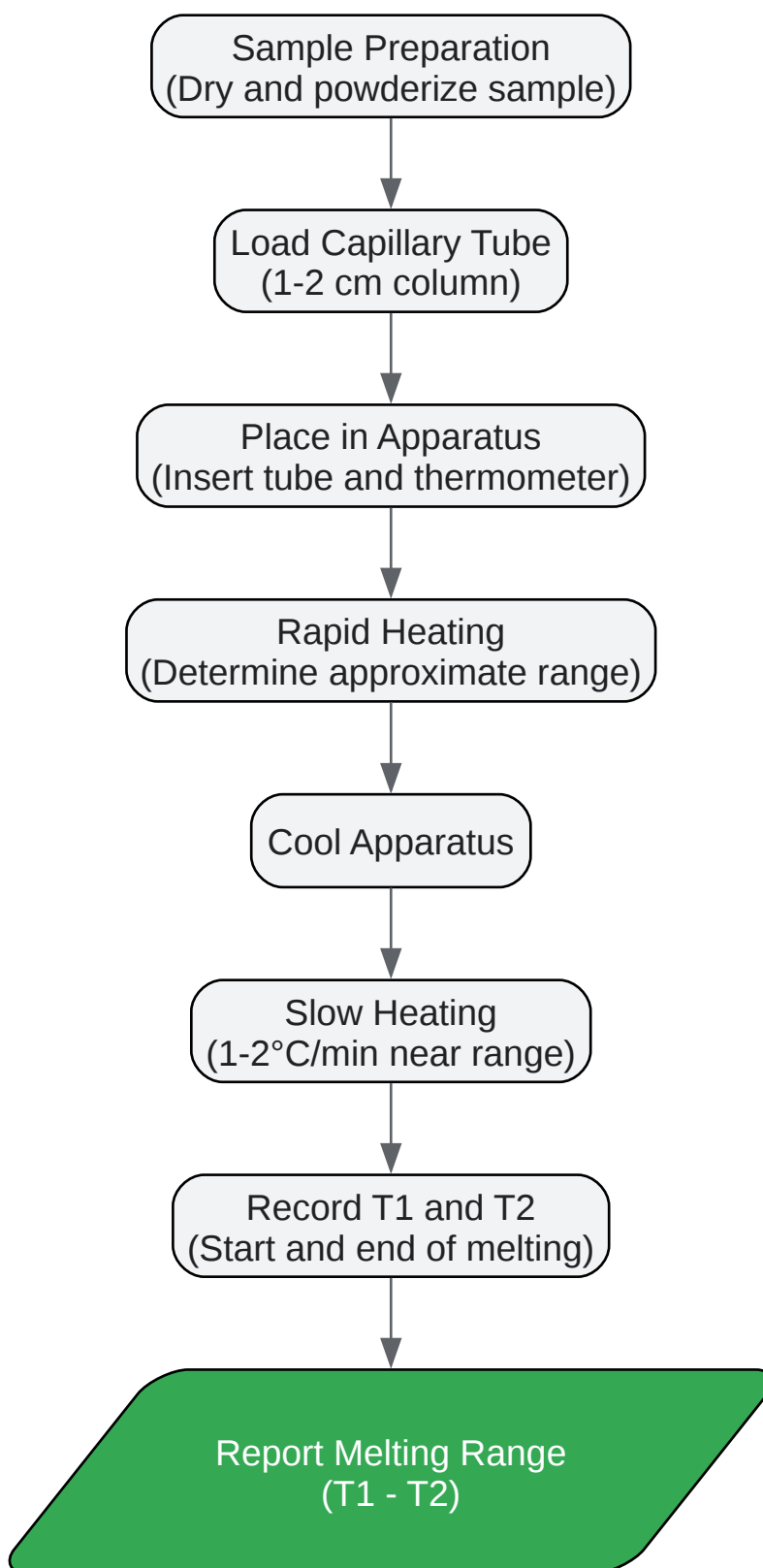
- Evaporating dish
- Drying oven

Procedure:

- Saturation: Place a known volume of distilled water (e.g., 50 mL) into a beaker and bring it to the desired constant temperature using the water bath.
- Solute Addition: Add an excess amount of **disodium phosphate dihydrate** to the water while stirring continuously. Continue adding the solid until a saturated solution is formed, indicated by the presence of undissolved solid at the bottom of the beaker.[\[20\]](#)
- Equilibration: Stopper the beaker and allow the solution to equilibrate at the constant temperature for an extended period (e.g., several hours) with continuous stirring to ensure maximum dissolution.
- Sample Extraction: Once equilibrated, stop the stirring and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant (the saturated solution) without disturbing the sediment.
- Solvent Evaporation: Weigh a clean, dry evaporating dish (W_1). Transfer the known volume of the saturated solution into the dish and weigh it again (W_2). The mass of the solution is ($W_2 - W_1$).
- Drying: Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without decomposing the salt (e.g., 105-110°C). Heat until a constant weight is achieved.
- Final Weighing: Allow the evaporating dish to cool in a desiccator and then weigh it (W_3). The mass of the dissolved solid is ($W_3 - W_1$).
- Calculation: The mass of the water in the sample is ($W_2 - W_3$). The solubility can then be expressed as grams of solute per 100 g of water:
 - $\text{Solubility} = [(W_3 - W_1) / (W_2 - W_3)] \times 100$

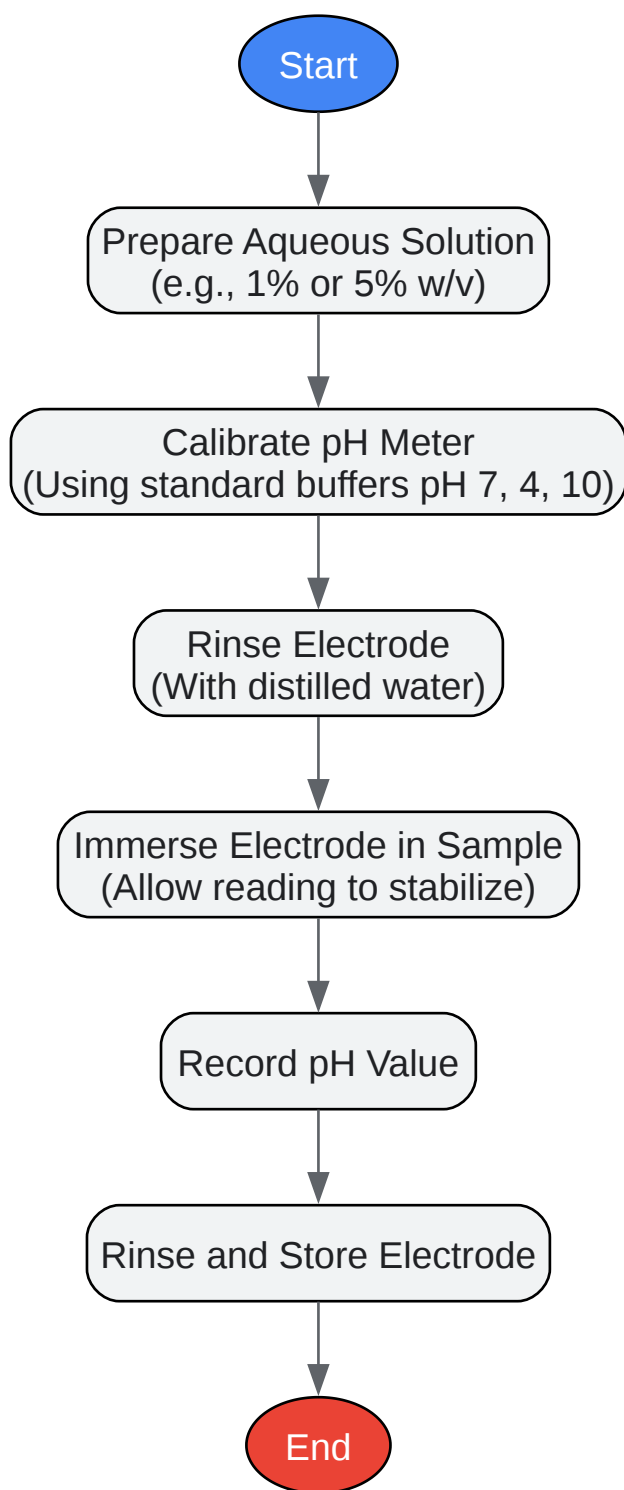
Visualizations: Workflows and Logical Relationships

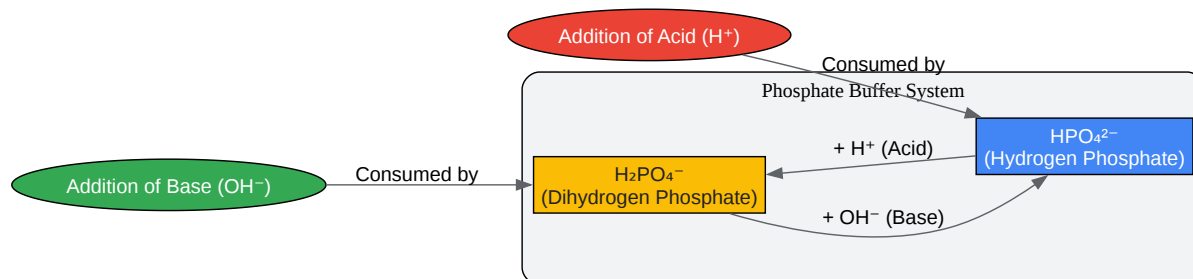
The following diagrams, created using the DOT language, illustrate key experimental and logical processes involving **disodium phosphate dihydrate**.



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Caption: Experimental workflow for melting point determination.





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